

Preparing Eltenac Stock Solutions in Dimethyl Sulfoxide (DMSO): An Application Note and Protocol

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Compound of Interest

Compound Name: *Eltenac*

Cat. No.: *B1671186*

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Introduction

Eltenac is a non-steroidal anti-inflammatory drug (NSAID) that functions as a non-selective inhibitor of cyclooxygenase (COX) enzymes, playing a critical role in prostaglandin synthesis.^[1] Accurate and consistent preparation of **Eltenac** stock solutions is paramount for reliable experimental outcomes in drug development and scientific research. Dimethyl sulfoxide (DMSO) is a common solvent for **Eltenac** due to its excellent solubilizing properties.^[1] This document provides a detailed protocol for the preparation, storage, and handling of **Eltenac** stock solutions in DMSO, along with essential safety information.

Physicochemical Properties of Eltenac

A thorough understanding of **Eltenac**'s properties is crucial for its effective use.

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ Cl ₂ NO ₂ S	Cayman Chemical[1]
Molecular Weight	302.2 g/mol	Cayman Chemical[1]
Appearance	Solid	Cayman Chemical[1]
Solubility in DMSO	Soluble	Cayman Chemical[1]

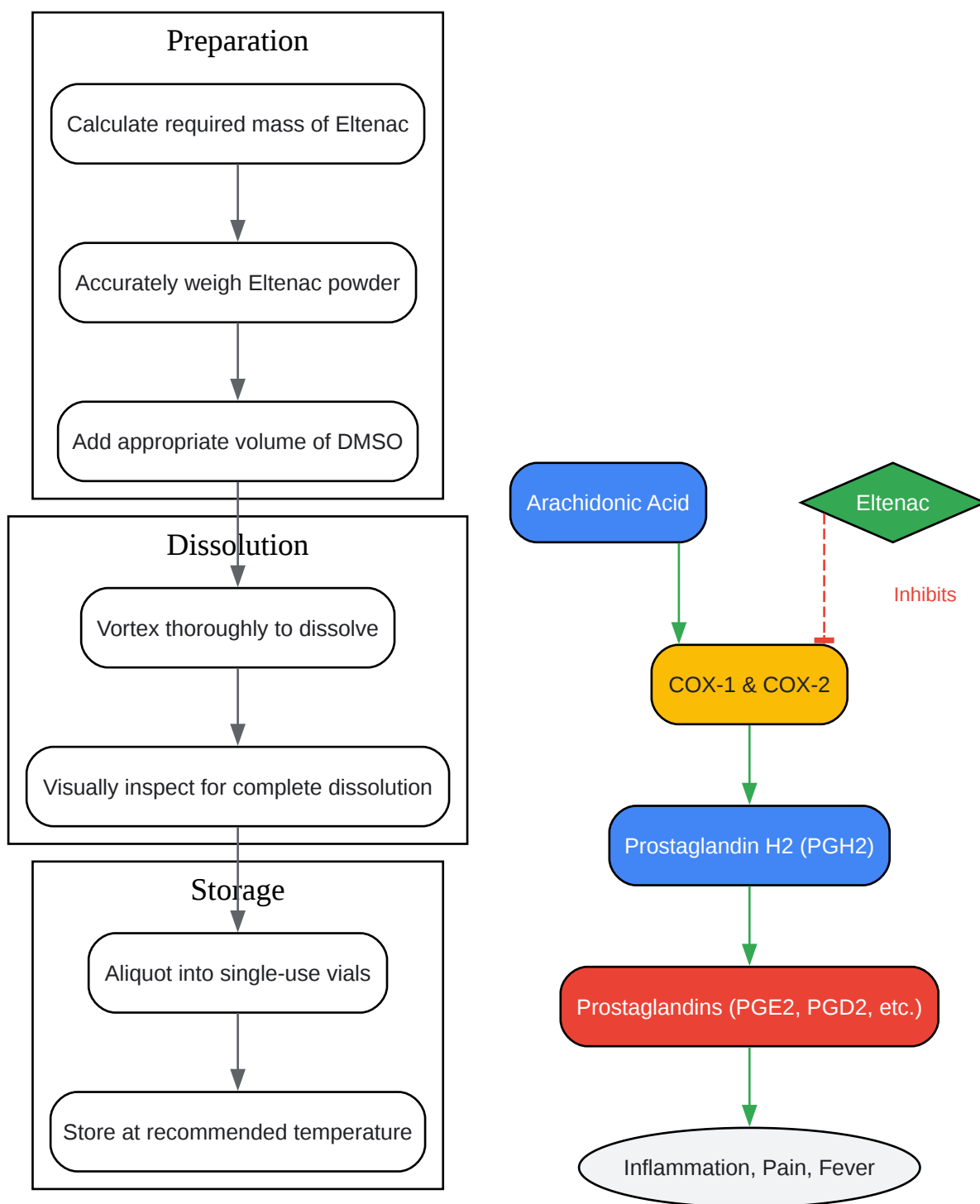
Recommended Protocol for Preparing Eltenac Stock Solutions in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Eltenac** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials

- **Eltenac** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

Experimental Workflow



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References

- 1. caymanchem.com [caymanchem.com]
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